

Spectroscopic Characterization Guide: 4-Bromo-2-cyclopropyl-6-(propylamino)pyrimidine[1]

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Compound of Interest

Compound Name: 4-Bromo-2-cyclopropyl-6-(N-propyl)pyrimidine

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Executive Summary & Structural Context

This guide provides a comprehensive spectral analysis of 4-Bromo-2-cyclopropyl-6-(propylamino)pyrimidine, a critical halogenated heterocyclic intermediate.[1] This scaffold is frequently utilized in the development of pharmaceuticals, particularly as a precursor for transition-metal catalyzed cross-couplings (Suzuki-Miyaura, Buchwald-Hartwig) at the C4-bromide site.

Molecular Formula: $C_{10}H_{14}BrN_3$ Molecular Weight: 256.15 g/mol (based on ^{79}Br) / 258.15 g/mol (based on ^{81}Br) Key Structural Features:[1]

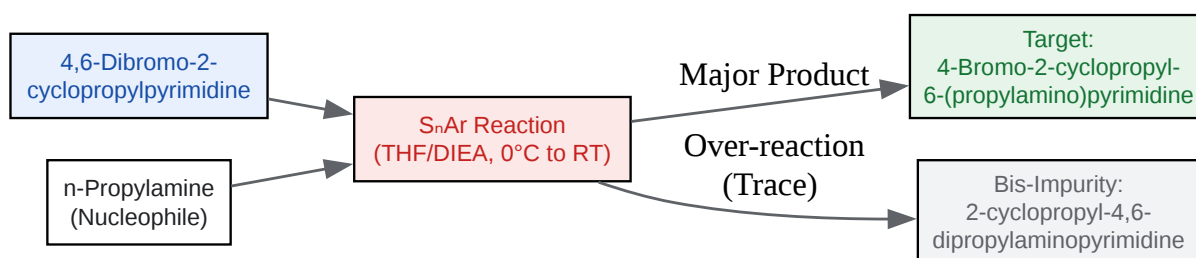
- Electron-Deficient Core: Pyrimidine ring.[1]
- Diagnostic Handle: C4-Bromine atom (distinctive MS isotope pattern).[1]
- High-Field Marker: C2-Cyclopropyl group (unique NMR upfield shifts).[1]
- Solubilizing Tail: C6-Propylamino chain.[1]

Synthesis & Impurity Profile (Context for Analysis)

Understanding the synthetic origin is vital for interpreting "ghost peaks" in spectra.^[1] This molecule is typically synthesized via Regioselective Nucleophilic Aromatic Substitution (S_NAr).^[1]

Synthetic Pathway Visualization

The following diagram outlines the standard synthesis and potential impurities (e.g., regioisomers or bis-substituted byproducts).



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Mass Spectrometry (MS) Data

The mass spectrum provides the primary confirmation of the halogen presence.^[1]

The Bromine Isotope Signature

Bromine exists as two stable isotopes, ^{79}Br (50.7%) and ^{81}Br (49.3%). This creates a distinctive 1:1 doublet in the molecular ion region, which is the most reliable confirmation of the 4-bromo substitution.^[1]

Ion Species	m/z (Theoretical)	Relative Abundance	Interpretation
$[M+H]^+$ (^{79}Br)	256.04	100%	Protonated molecular ion containing ^{79}Br . [1]
$[M+H]^+$ (^{81}Br)	258.04	~98%	Protonated molecular ion containing ^{81}Br (The "M+2" peak).
$[M-\text{Br}]^+$	~177.1	Variable	Loss of Bromine radical (homolytic cleavage). [1]
$[M-\text{C}_3\text{H}_7]^+$	~213/215	Variable	Loss of propyl chain (α -cleavage at amine). [1]

Experimental Note: In LC-MS (ESI+), the $[M+H]^+$ doublet is the diagnostic "fingerprint." If you observe a single peak at 256 or a ratio other than ~1:1, the bromine has likely been displaced (e.g., by hydrolysis to an $-\text{OH}$ group).

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR offers the definitive structural proof.[\[1\]](#) The cyclopropyl group provides a unique high-field diagnostic that separates this scaffold from alkyl-pyrimidines.[\[1\]](#)

^1H NMR (400 MHz, CDCl_3)

Solvent Note: CDCl_3 is preferred. In $\text{DMSO}-d_6$, the NH proton will appear as a distinct triplet/broad singlet further downfield (~7.5 ppm).

Position	Shift (δ ppm)	Multiplicity	Integration	Coupling (Hz)	Assignment Logic
C5-H	6.35 - 6.45	Singlet (s)	1H	-	Aromatic: The C5 proton is shielded by the electron-donating amino group at C6.[1] Unsubstituted pyrimidine C5 is typically >7.0 ppm.[1]
NH	5.10 - 5.40	Broad (br s)	1H	-	Amine: Exchangeable proton.[1] Chemical shift varies with concentration and temperature.[1]
N-CH ₂	3.20 - 3.30	Quad/Trip (q/t)	2H	J $\approx$ 6.8	α-Methylene: Deshielded by the adjacent nitrogen atom.[1]
Cyclopropyl-CH	1.95 - 2.05	Multiplet (m)	1H	-	Methine: The attachment point to the pyrimidine ring.[1]

Propyl-CH ₂	1.60 - 1.70	Sextet (m)	2H	J ≈ 7.2	β-Methylene: Standard alkyl chain environment. [1]
Cyclopropyl-CH ₂	1.05 - 1.15	Multiplet (m)	2H	-	Ring CH ₂ : "Cis" protons relative to the pyrimidine ring (shielded). [1]
Cyclopropyl-CH ₂	0.95 - 1.05	Multiplet (m)	2H	-	Ring CH ₂ : "Trans" protons relative to the pyrimidine ring. [1]
Propyl-CH ₃	0.90 - 1.00	Triplet (t)	3H	J ≈ 7.4	Terminal Methyl: Standard alkyl triplet. [1]

¹³C NMR (100 MHz, CDCl₃)

- C2 (Pyrimidine): ~168-170 ppm (Deshielded by two nitrogens + cyclopropyl attachment).[\[1\]](#)
- C4 (C-Br): ~150-155 ppm (Distinctive shift due to heavy atom effect of Br).[\[1\]](#)
- C6 (C-N): ~163-165 ppm (Deshielded by amino substituent).[\[1\]](#)
- C5 (CH): ~100-105 ppm (Upfield due to ortho-amino donation).[\[1\]](#)
- Cyclopropyl (CH): ~17-19 ppm.[\[1\]](#)
- Cyclopropyl (CH₂): ~10-12 ppm (High field characteristic).[\[1\]](#)

- Propyl Carbons: ~44 ppm (N-C), ~22 ppm (C-C), ~11 ppm (CH₃).

Infrared (IR) Spectroscopy

IR is useful for quick quality control (QC) to ensure the amine is intact and no hydrolysis (broad OH) has occurred.

Wavenumber (cm ⁻¹)	Vibration Mode	Diagnostic Value
3250 - 3350	N-H Stretch	Indicates secondary amine. ^[1] A sharp band confirms the propylamino group is present. ^[1]
3000 - 3080	C-H Stretch (Cyclopropyl)	Specific: Cyclopropyl C-H bonds are stronger (more s-character) and appear >3000 cm ⁻¹ , unlike alkyl C-H (<3000).
2850 - 2960	C-H Stretch (Alkyl)	Standard propyl chain vibrations.
1560 - 1590	C=N / C=C Ring Stretch	Characteristic "breathing" modes of the pyrimidine heterocycle.
600 - 700	C-Br Stretch	Often weak, but diagnostic in the fingerprint region. ^[1]

Experimental Protocols (Self-Validating Systems)

Protocol 1: NMR Sample Preparation for Structural Elucidation

Rationale: Pyrimidines can aggregate.^[1] Proper concentration prevents line broadening.^[1]

- Mass: Weigh 5–10 mg of the solid compound.
- Solvent: Add 0.6 mL of CDCl₃ (99.8% D) containing 0.03% TMS (internal standard).

- Check: If the solution is cloudy, filter through a cotton plug in a glass pipette. Suspended solids cause magnetic field inhomogeneity.[\[1\]](#)
- Acquisition: Run a standard proton sequence (16 scans).[\[1\]](#)
- Validation: Verify the TMS peak is at 0.00 ppm.[\[1\]](#) Check the integration of the propyl methyl triplet (should be exactly 3.00 relative to the aromatic proton at 1.00).

Protocol 2: LC-MS Purity Check

Rationale: To confirm the Br-isotope pattern and absence of the bis-amino impurity.[\[1\]](#)

- Dilution: Dissolve 1 mg in 1 mL Acetonitrile (HPLC grade).
- Column: C18 Reverse Phase (e.g., Agilent Zorbax, 3.5 μ m).
- Mobile Phase: Gradient 5% to 95% Acetonitrile in Water (+0.1% Formic Acid).
- Detection: UV (254 nm) and MS (ESI+).[\[1\]](#)
 - Validation: The UV trace should show a single major peak (>95%).[\[1\]](#) The MS under that peak must show the 256/258 doublet.[\[1\]](#)

References

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 - Sigma-Aldrich Product Sheet: 4-Bromo-2-cyclopropyl-6-(pyrrolidino)pyrimidine.[\[1\]](#) (Provides baseline shifts for cyclopropyl-pyrimidines).
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- S_NAr Mechanism on Pyrimidines
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